

Personal protective equipment for handling Firibastat, (+/-)-

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Compound of Interest

Compound Name: *Firibastat, (+/-)-*

Cat. No.: *B1244659*

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Essential Safety and Handling Guide for Firibastat

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This document provides crucial safety and logistical information for handling Firibastat, also known as QGC-001 or RB-150, in a laboratory setting. The following guidelines are based on standard laboratory safety protocols for research chemicals. Researchers, scientists, and drug development professionals should always consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure the safety of laboratory personnel when handling Firibastat. The minimum required PPE includes:

PPE Category	Item	Standard	Purpose
Hand Protection	Nitrile or latex gloves	ASTM D6319 or equivalent	To prevent skin contact with the chemical. Double-gloving may be necessary for certain procedures.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat	---	To protect clothing and skin from spills.
Respiratory Protection	Use in a well-ventilated area or under a fume hood	---	To minimize inhalation exposure.
Foot Protection	Closed-toe shoes	---	To protect feet from spills and falling objects.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of Firibastat and to ensure a safe laboratory environment.

Aspect	Guideline
Handling	Avoid direct contact with skin and eyes. Avoid inhalation of dust or aerosols. Prepare solutions in a well-ventilated area or under a chemical fume hood.
Storage	Store in a dry, dark place. For short-term storage (days to weeks), maintain at 0 - 4°C. For long-term storage (months to years), store at -20°C.
Stability	The compound is stable for several weeks during ordinary shipping at ambient temperatures.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.
Spill	Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

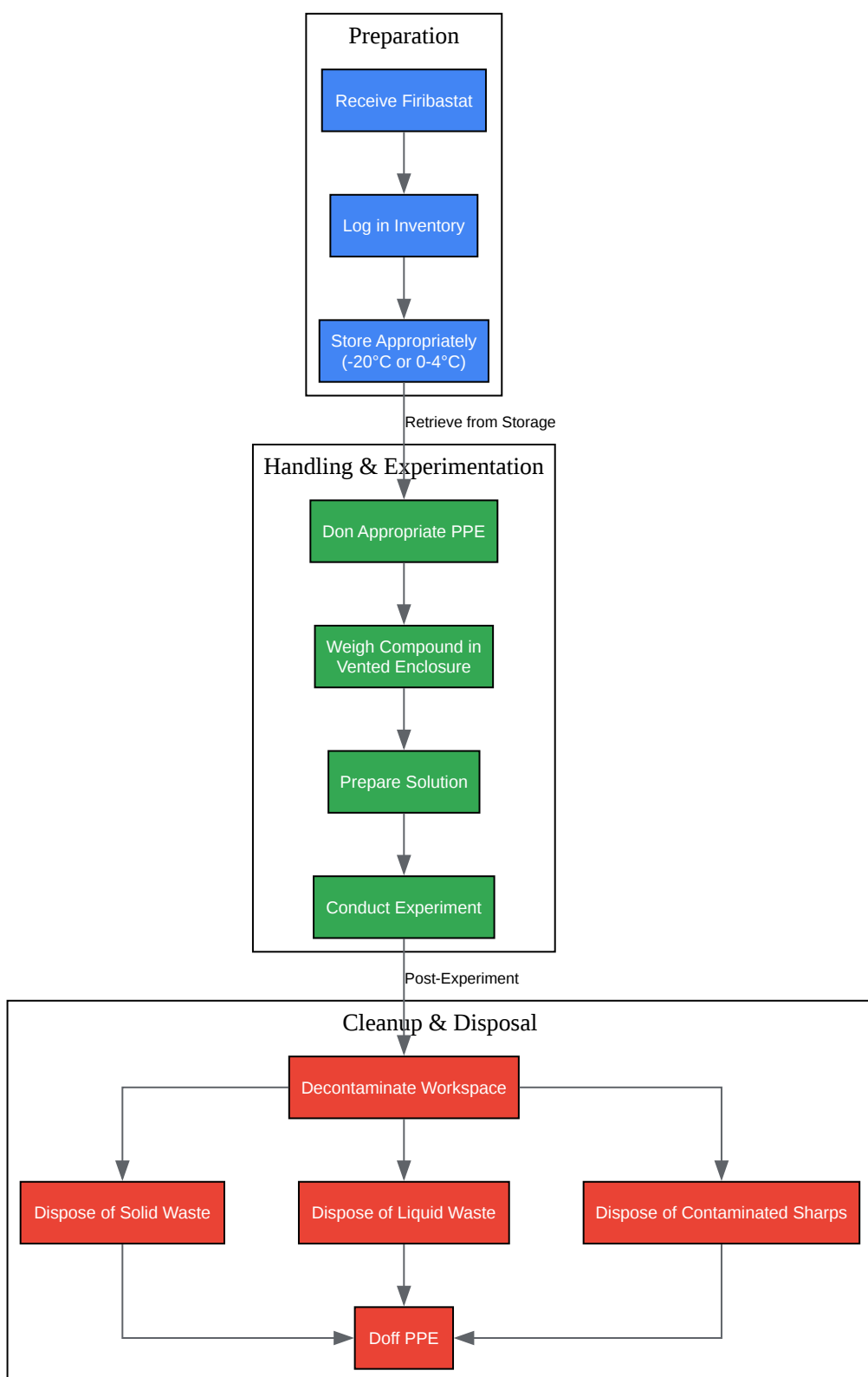
Disposal Plan

The disposal of Firibastat and its containers must be in accordance with local, state, and federal regulations.

Waste Type	Disposal Method
Unused Firibastat	Dispose of as chemical waste through your institution's EHS-approved hazardous waste program. Do not dispose of down the drain or in regular trash.
Empty Containers	Rinse the container thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Once clean, deface the label and dispose of the container according to institutional guidelines, which may allow for disposal in regular trash.
Contaminated Materials	Any materials contaminated with Firibastat (e.g., gloves, absorbent pads) should be placed in a sealed bag and disposed of as chemical waste.

Experimental Workflow for Handling Firibastat

The following diagram outlines the standard operational procedure for handling Firibastat in a research setting, from receipt of the compound to the final disposal of waste.



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Caption: Standard workflow for handling Firibastat in a laboratory setting.

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